

Application Notes and Protocols for Ferrous Sulfate Dosimetry using the Thiocyanate Method

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Compound of Interest

Compound Name: Ferrous thiocyanate

Cat. No.: B1202350

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Ferrous sulfate dosimetry, particularly using the Fricke dosimeter, is a well-established chemical dosimetry system for measuring absorbed dose in ionizing radiation fields. The dose measurement is based on the radiation-induced oxidation of ferrous ions (Fe^{2+}) to ferric ions (Fe^{3+}). The concentration of the resulting ferric ions is proportional to the absorbed dose. While the standard Fricke method involves spectrophotometric measurement of Fe^{3+} in the UV region (around 304 nm), the thiocyanate method offers a sensitive alternative in the visible spectrum. This method relies on the formation of a distinctively red-colored ferric-thiocyanate complex, which can be quantified using a standard spectrophotometer.

These application notes provide a detailed protocol for using the ferrous sulfate dosimeter with the thiocyanate readout method, including reagent preparation, experimental procedures, and data analysis.

Principle

The fundamental principle of ferrous sulfate dosimetry lies in the radiation-induced oxidation of ferrous ions (Fe^{2+}) in an acidic aqueous solution to ferric ions (Fe^{3+}). The radiation chemical yield, or G-value, represents the number of moles of Fe^{3+} produced per joule of energy absorbed.

The subsequent addition of a thiocyanate salt (e.g., ammonium thiocyanate or potassium thiocyanate) to the irradiated solution leads to the formation of a colored complex with the ferric ions, typically $[\text{Fe}(\text{SCN})]^{2+}$ and other higher-order complexes.^{[1][2]} The intensity of the resulting red color is directly proportional to the concentration of Fe^{3+} ions, which in turn is proportional to the absorbed radiation dose. The absorbance of this complex is measured spectrophotometrically at its wavelength of maximum absorbance, which is typically around 480 nm.^[1]

Reagents and Materials

- Ferrous Ammonium Sulfate Hexahydrate $[(\text{NH}_4)_2\text{Fe}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}]$
- Sodium Chloride (NaCl)
- Sulfuric Acid (H_2SO_4), concentrated
- Ammonium Thiocyanate (NH_4SCN) or Potassium Thiocyanate (KSCN)
- High-purity water (e.g., distilled or deionized)
- Volumetric flasks
- Pipettes
- Spectrophotometer
- Cuvettes
- Irradiation vials (e.g., glass or plastic)

Experimental Protocols

The standard Fricke solution consists of 1 mM ferrous ammonium sulfate and 1 mM sodium chloride in 0.4 M sulfuric acid.^{[3][4]}

- Prepare 0.4 M Sulfuric Acid: Carefully add 22.2 mL of concentrated sulfuric acid (98%, density 1.84 g/mL) to approximately 800 mL of high-purity water in a 1 L volumetric flask.

Allow the solution to cool to room temperature and then dilute to the 1 L mark with high-purity water.

- Prepare the Dosimeter Solution:
 - Weigh out 0.392 g of ferrous ammonium sulfate hexahydrate.
 - Weigh out 0.058 g of sodium chloride.
 - Dissolve both solids in the 1 L of 0.4 M sulfuric acid. Mix thoroughly until all solids are dissolved.

Note: The sodium chloride is added to minimize the effect of any organic impurities.[\[3\]](#)

- Weigh out approximately 10 g of potassium thiocyanate or 7.6 g of ammonium thiocyanate.
[\[5\]](#)
- Dissolve the solid in a 100 mL volumetric flask with high-purity water.
- Make up the volume to the 100 mL mark with high-purity water and mix well.[\[5\]](#)
- Fill the irradiation vials with the Fricke dosimeter solution.
- Place the vials in the radiation field for a defined period to achieve the desired absorbed dose. The typical dose range for the Fricke dosimeter is 10 Gy to 350 Gy.[\[6\]](#)
- Use a non-irradiated sample of the Fricke solution from the same batch as a control or blank.
- Following irradiation, allow the solution to stabilize.
- Pipette a specific volume of the irradiated Fricke solution (e.g., 1 mL) into a clean tube or cuvette.
- Add a specific volume of the thiocyanate reagent solution (e.g., 1 mL) to the irradiated solution. The mixture will develop a red color.
- Allow the color to develop and stabilize for a few minutes.[\[7\]](#)

- Measure the absorbance of the solution using a spectrophotometer at the wavelength of maximum absorbance for the ferric-thiocyanate complex, which is typically around 480 nm.
[1] Use the non-irradiated Fricke solution mixed with the thiocyanate reagent as the blank.

Data Presentation

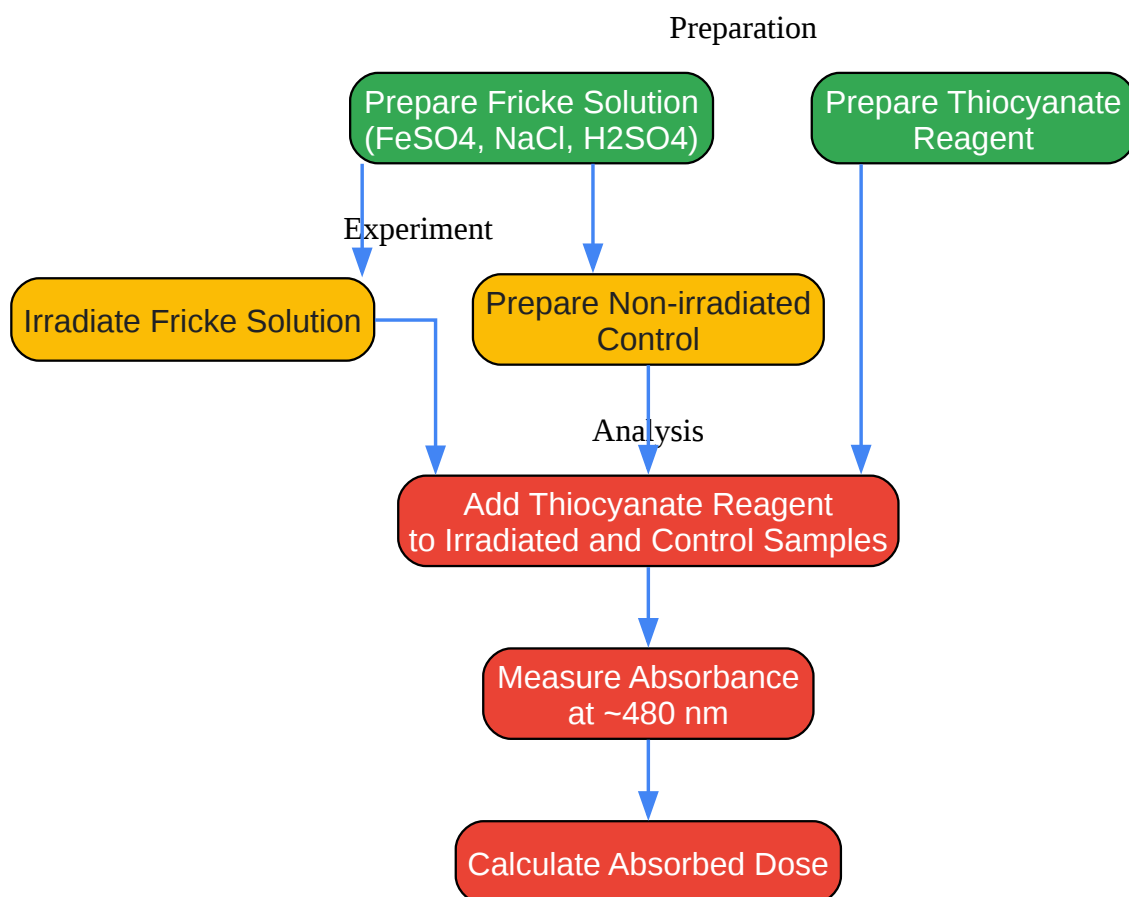
Component	Concentration	Purpose
Ferrous Ammonium Sulfate	1×10^{-3} M	Source of Fe^{2+} ions
Sodium Chloride	1×10^{-3} M	Desensitizes the dosimeter to organic impurities
Sulfuric Acid	0.4 M	Provides an acidic medium

Parameter	Value	Reference
Wavelength of Max. Absorbance (λ_{max})	~480 nm	[1]
Molar Absorption Coefficient (ϵ)	$1.88 \times 10^4 \text{ L mol}^{-1} \text{ cm}^{-1}$ (at 485 nm)	[8]

Radiation Source	G-value ($\mu\text{mol J}^{-1}$)	Reference
Co-60	~1.61	[9]
High-energy electrons (>15 MeV)	1.620 ± 0.006	[6]
Ir-192	1.589 ± 0.009	[6]
250 kV X-rays	Varies, higher than Co-60	[6]

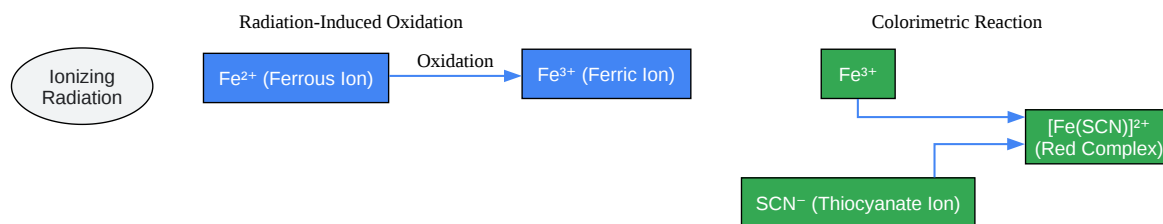
Parameter	Value	Reference
Dose Range	10 Gy to 350 Gy	[6]
Lower Detection Limit	~0.1 Gy (for thiocyanate method)	[10]

Diagrams



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Caption: Experimental workflow for ferrous sulfate dosimetry with thiocyanate readout.



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Caption: Chemical reactions in ferrous sulfate dosimetry with the thiocyanate method.

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